

Application Note & Protocol: Quantification of D-Galactose-¹³C-1 Enrichment in Plasma

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Compound of Interest

Compound Name: D-Galactose-13C-1

Cat. No.: B12394938

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed methodology for the quantification of D-Galactose-¹³C-1 enrichment in human plasma samples using stable isotope dilution coupled with gas chromatography-mass spectrometry (GC-MS). This method is crucial for metabolic studies, particularly in understanding galactose metabolism and diagnosing disorders like galactosemia.

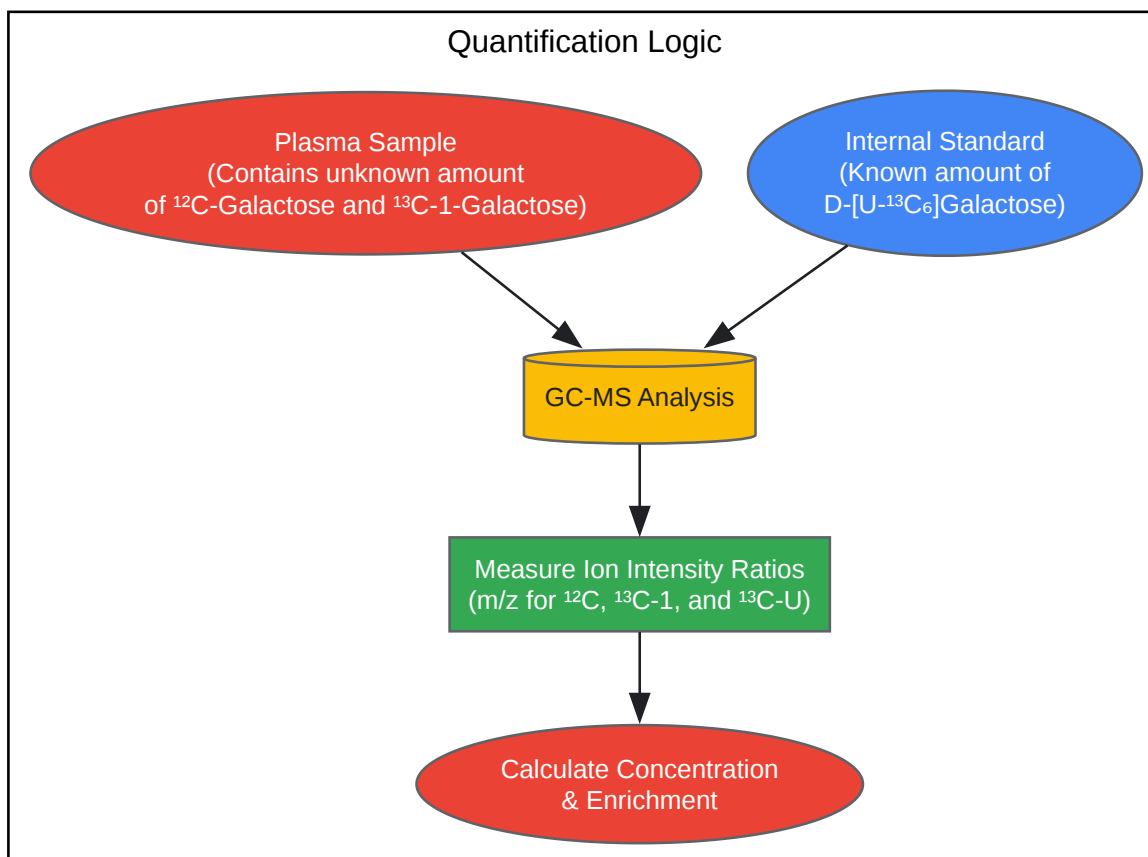
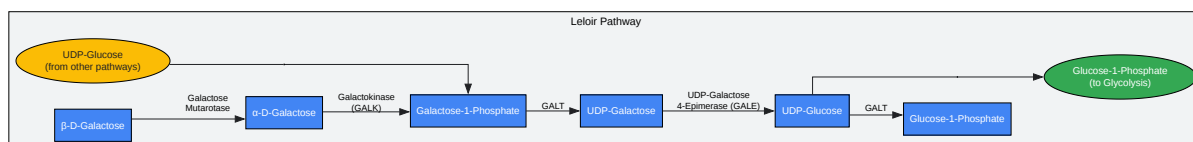
Introduction

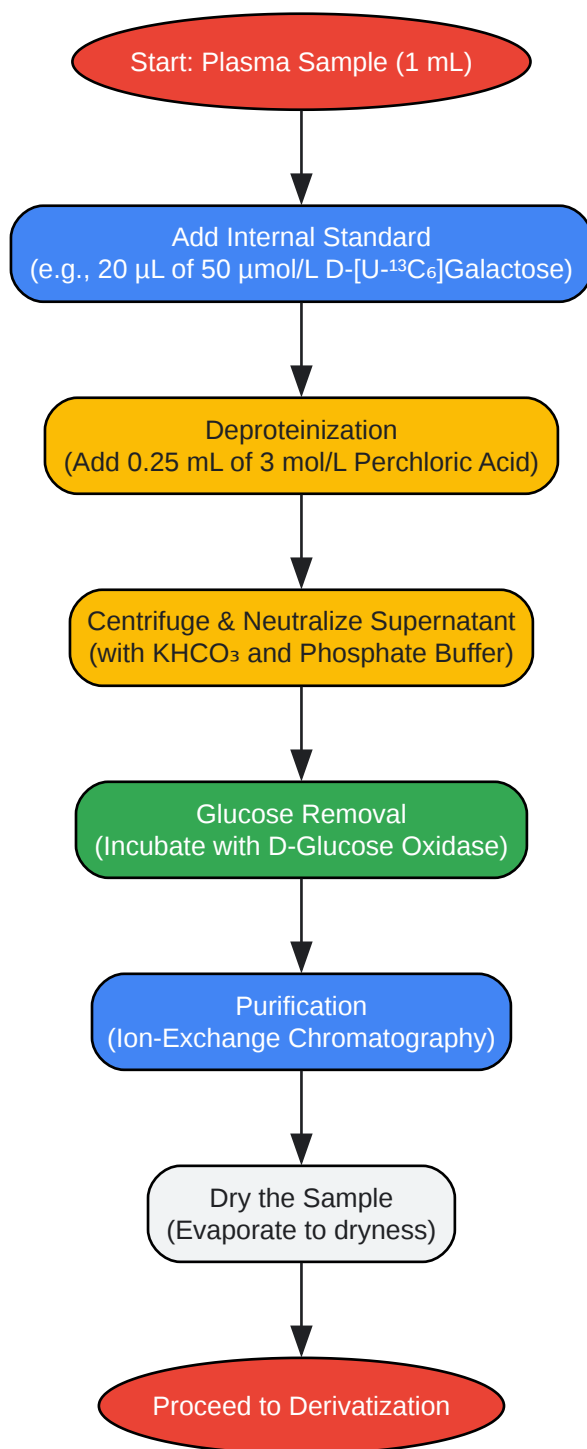
D-galactose is a critical monosaccharide involved in energy metabolism and the biosynthesis of macromolecules.[1] The study of its metabolic pathways, primarily the Leloir pathway, is essential for understanding both normal physiology and the pathophysiology of metabolic disorders.[2][3] Stable isotope tracers, such as D-Galactose-¹³C-1, allow for the precise tracking of galactose through metabolic reactions, providing deep insights into metabolic fluxes and endogenous production rates.[4][5]

This application note details a robust and sensitive method for determining D-galactose concentrations and ¹³C-enrichment in plasma. The protocol is based on a stable-isotope dilution gas chromatography-mass spectrometry (GC-MS) technique, which involves the derivatization of galactose to its aldononitrile pentaacetate form to ensure accurate and reliable quantification.

Metabolic Pathway Overview: The Leloir Pathway

The primary route for galactose metabolism is the Leloir pathway, which converts galactose into glucose-1-phosphate. This product can then enter glycolysis or be converted to glucose-6-phosphate for other metabolic uses. The pathway involves three principal enzymes: galactokinase (GALK), galactose-1-phosphate uridylyltransferase (GALT), and UDP-galactose 4'-epimerase (GALE).





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